

Application of Triazophos-D5 in Food Safety Testing: A Comprehensive Guide

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Compound of Interest

Compound Name: Triazophos-D5

Cat. No.: B13436747

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Introduction

Triazophos is a broad-spectrum organophosphate pesticide and acaricide used to control a variety of insects and mites on a wide range of crops. Due to its potential toxicity, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for triazophos in various food commodities to ensure consumer safety.^{[1][2][3][4]} Accurate and reliable analytical methods are crucial for monitoring these residues in food. **Triazophos-D5**, a deuterated analog of triazophos, serves as an excellent internal standard for quantitative analysis. Its use significantly improves the accuracy and precision of analytical methods by compensating for matrix effects and variations in sample preparation and instrument response.

This document provides detailed application notes and protocols for the use of **Triazophos-D5** in the food safety testing of triazophos residues. These guidelines are intended for researchers, scientists, and professionals involved in the development and implementation of analytical methods for pesticide residue analysis.

Analytical Principles

The determination of triazophos residues in food matrices typically involves a multi-step process:

- **Sample Preparation:** Extraction of triazophos and the internal standard (**Triazophos-D5**) from the complex food matrix. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted and effective technique for this purpose.^[5]

- Instrumental Analysis: Separation and detection of triazophos and **Triazophos-D5** using chromatographic techniques coupled with mass spectrometry, such as Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- Quantification: The concentration of triazophos in the sample is determined by comparing the ratio of the peak area of the native analyte to that of the deuterated internal standard against a calibration curve.

Quantitative Data Summary

The following tables summarize key quantitative parameters relevant to the analysis of triazophos in various food matrices. These values are indicative and may vary depending on the specific matrix, instrumentation, and laboratory conditions.

Table 1: Maximum Residue Limits (MRLs) for Triazophos in Selected Food Commodities

| Commodity | MRL (mg/kg) | Reference |
|----------------------------|-------------|-----------|
| Pome fruits | 0.05 | |
| Cotton seed | 2 | |
| Soya bean (immature seeds) | 0.5 | |
| Rice (husked) | 2 | |

Table 2: Performance Characteristics of Analytical Methods for Triazophos

| Analytical Method | Matrix | Limit of Detection (LOD) | Limit of Quantification (LOQ) | Recovery (%) | Reference |
|---------------------|--------------------|--------------------------|-------------------------------|--------------|-----------|
| GC-FPD | Plant materials | 0.005 mg/kg | - | 80-100 | |
| UPLC-MS/MS | Bivalve mollusks | 2 ng/mL | 6 ng/mL | - | |
| LC-MS/MS | Various foodstuffs | < 10 ng/mL | - | - | |
| QuEChERS & LC-MS/MS | Persimmon | - | - | 89.2 - 103.1 | |

Experimental Protocols

Protocol 1: Sample Preparation using the QuEChERS Method

This protocol is a generalized version of the QuEChERS method and may require optimization for specific food matrices.

Materials:

- Homogenized food sample
- Acetonitrile (ACN)
- Water (HPLC grade)
- **Triazophos-D5** internal standard solution (concentration to be optimized)
- QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate)
- Dispersive SPE (dSPE) cleanup tubes (e.g., containing 150 mg MgSO₄, 50 mg Primary Secondary Amine (PSA), and 50 mg C18)

- Centrifuge tubes (50 mL)
- Centrifuge
- Vortex mixer

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube. For dry samples, add a specific amount of water to rehydrate before proceeding.
- Add 10 mL of acetonitrile to the tube.
- Add a known amount of **Triazophos-D5** internal standard solution.
- Cap the tube and vortex vigorously for 1 minute.
- Add the QuEChERS extraction salts to the tube.
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge the tube at ≥ 3000 g for 5 minutes.
- Transfer an aliquot of the upper acetonitrile layer to a dSPE cleanup tube.
- Vortex the dSPE tube for 30 seconds.
- Centrifuge the dSPE tube at high speed for 5 minutes.
- The resulting supernatant is ready for GC-MS/MS or LC-MS/MS analysis. For LC-MS/MS, a dilution step may be necessary.

Protocol 2: Instrumental Analysis by GC-MS/MS

Instrumentation:

- Gas Chromatograph coupled to a Tandem Mass Spectrometer (GC-MS/MS)
- Autosampler

- GC column suitable for pesticide analysis (e.g., a low-bleed, mid-polarity column)

Typical GC-MS/MS Conditions:

| Parameter | Value |
|---------------------------|---|
| GC | |
| Injection Volume | 1 µL |
| Injector Temperature | 250 - 280 °C |
| Carrier Gas | Helium or Hydrogen |
| Oven Program | Optimized for separation of target analytes |
| MS/MS | |
| Ionization Mode | Electron Ionization (EI) |
| Acquisition Mode | Multiple Reaction Monitoring (MRM) |
| MRM Transitions (Example) | |
| Triazophos | Q1: 314.1 -> Q3: 162, 119 |
| Triazophos-D5 | Q1: 319.1 -> Q3: 167, 124 (Predicted) |

Note: MRM transitions for **Triazophos-D5** are predicted based on the structure and may need to be optimized.

Protocol 3: Instrumental Analysis by LC-MS/MS

Instrumentation:

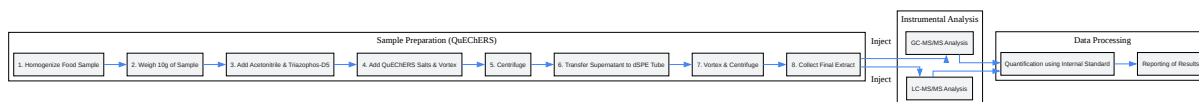
- Liquid Chromatograph coupled to a Tandem Mass Spectrometer (LC-MS/MS)
- Autosampler
- LC column (e.g., C18)

Typical LC-MS/MS Conditions:

| Parameter | Value |
|---------------------------|--|
| LC | |
| Injection Volume | 5 - 10 µL |
| Mobile Phase | A: Water with 0.1% formic acid and 5mM ammonium formate B: Methanol or Acetonitrile with 0.1% formic acid |
| Gradient | Optimized for separation |
| Flow Rate | 0.3 - 0.5 mL/min |
| Column Temperature | 40 °C |
| MS/MS | |
| Ionization Mode | Electrospray Ionization (ESI), Positive |
| Acquisition Mode | Multiple Reaction Monitoring (MRM) |
| MRM Transitions (Example) | |
| Triazophos | Q1: 314.1 -> Q3: 162, 119 |
| Triazophos-D5 | Q1: 319.1 -> Q3: 167, 124 (Predicted) |

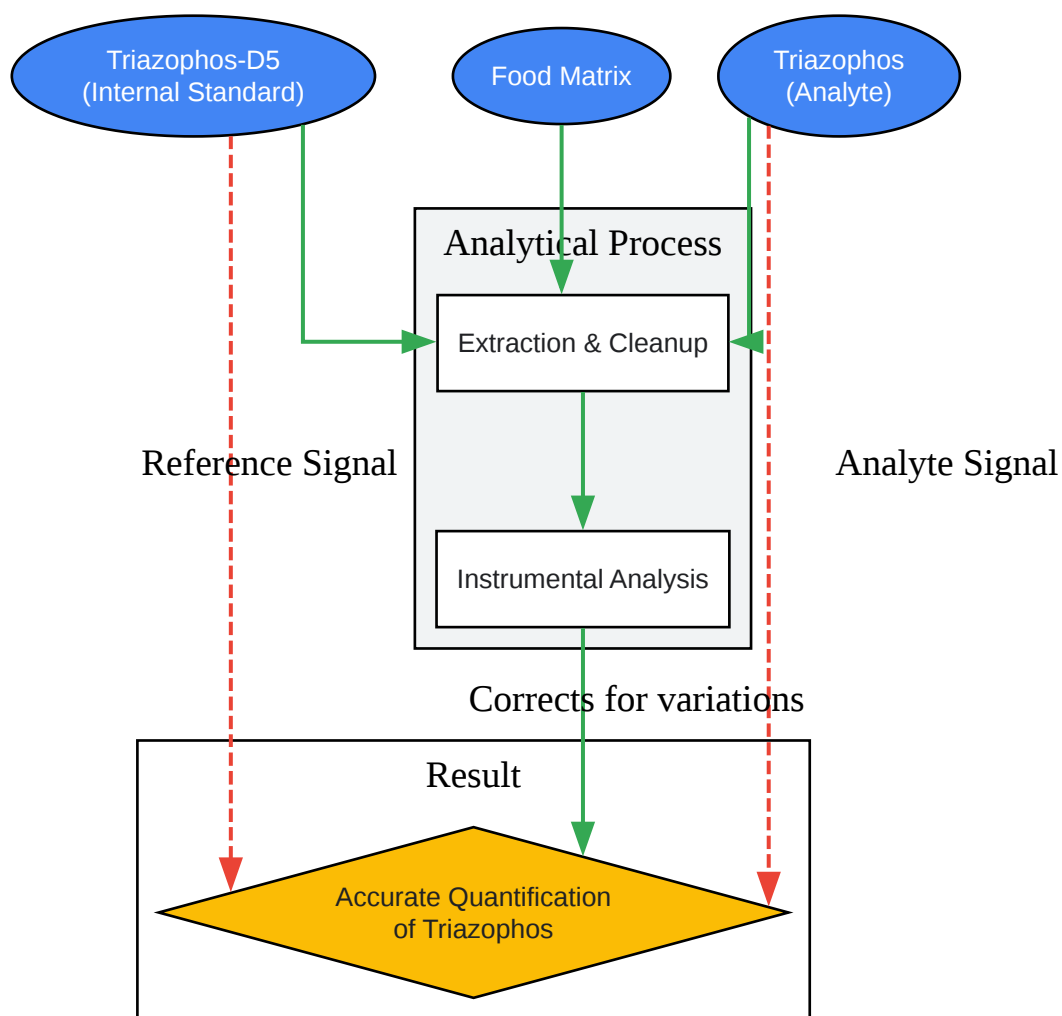
Note: MRM transitions for **Triazophos-D5** are predicted and require experimental optimization.

Visualizations



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Caption: Workflow for **Triazophos-D5** analysis in food.



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Caption: Role of **Triazophos-D5** in accurate quantification.

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References

- 1. 644. Triazophos (Pesticide residues in food: 1983 evaluations) [inchem.org]
- 2. fao.org [fao.org]
- 3. Pesticide Detail | CODEXALIMENTARIUS FAO-WHO [fao.org]
- 4. sfda.gov.sa [sfda.gov.sa]
- 5. documents.thermofisher.com [documents.thermofisher.com]
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